Endothelin-Converting Enzyme Inhibitor SM-19712: A Technical Overview

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Compound of Interest

Compound Name: *SM19712 free acid*

Cat. No.: *B1681017*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the endothelin-converting enzyme (ECE) inhibitor, SM-19712. It is designed to furnish researchers, scientists, and drug development professionals with in-depth data, experimental methodologies, and a clear understanding of its mechanism of action within the endothelin signaling pathway.

Core Compound Data: SM-19712

SM-19712 is a potent and specific, non-peptidic inhibitor of endothelin-converting enzyme. Its chemical name is 4-chloro-N-[[(4-cyano-3-methyl-1-phenyl-1H-pyrazol-5-yl)amino]carbonyl] benzenesulfonamide, monosodium salt.

Quantitative Data on Inhibitory Activity

SM-19712 has demonstrated significant inhibitory activity against ECE in various experimental settings. The following table summarizes the key quantitative data available.

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Parameter	Value	Source of ECE	Assay Conditions	Reference
IC50	42 nM	Solubilized from rat lung microsomes	In vitro enzymatic assay	[1][2]
IC50	31 µM	Endogenous ECE in cultured porcine aortic endothelial cells	Inhibition of big endothelin-1 (ET-1) to ET-1 conversion	[2]

Note: The significant difference in IC50 values between the isolated enzyme and the cellular assay may reflect factors such as cell permeability and local substrate concentration. SM-19712 has been shown to be highly specific for ECE, with no significant inhibitory effect on other metalloproteases like neutral endopeptidase 24.11 and angiotensin-converting enzyme at concentrations of 10-100 µM.[1][2]

Signaling Pathway and Mechanism of Action

SM-19712 exerts its effect by inhibiting the endothelin-converting enzyme (ECE), a key enzyme in the endothelin signaling pathway. ECE is responsible for the proteolytic cleavage of the inactive precursor, big endothelin-1 (big ET-1), into the highly potent vasoconstrictor and mitogen, endothelin-1 (ET-1). By blocking this conversion, SM-19712 reduces the levels of active ET-1, thereby mitigating its downstream effects.

The following diagram illustrates the endothelin signaling pathway and the point of inhibition by SM-19712.

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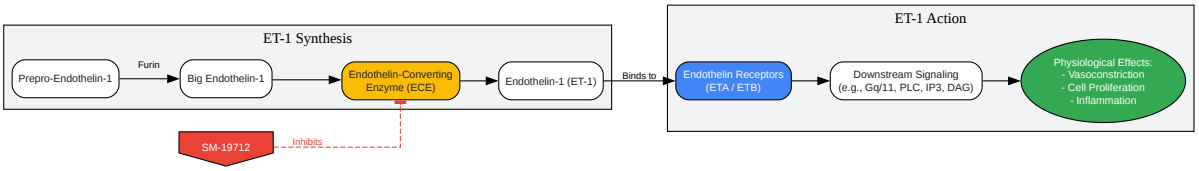

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Endothelin signaling pathway and the inhibitory action of SM-19712.

Experimental Protocols

Detailed methodologies for key in vivo experiments cited in the literature for SM-19712 are provided below.

Ischemic Acute Renal Failure (ARF) Model in Rats

This protocol is based on studies evaluating the protective effects of SM-19712 on renal ischemia-reperfusion injury.

Objective: To induce acute renal failure through ischemia and reperfusion and to assess the therapeutic potential of SM-19712.

Animals: Male Sprague-Dawley rats.

Procedure:

- Contralateral Nephrectomy: Two weeks prior to the induction of ischemia, a right unilateral nephrectomy is performed to ensure that the function of the left kidney is the primary determinant of renal function.
- Anesthesia: Rats are anesthetized with an appropriate anesthetic agent (e.g., sodium pentobarbital).

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- Induction of Ischemia:
  - A midline laparotomy is performed to expose the left kidney.
  - The left renal artery and vein are occluded with a non-traumatic vascular clamp for 45 minutes.
- Drug Administration: SM-19712 (at doses of 3, 10, and 30 mg/kg) or vehicle is administered as an intravenous bolus injection prior to the occlusion.
- Reperfusion: After the 45-minute ischemic period, the clamp is removed to allow for reperfusion of the kidney.
- Post-operative Care: The abdominal incision is closed, and the animals are allowed to recover.
- Assessment of Renal Function: 24 hours after reperfusion, blood samples are collected to measure serum creatinine and blood urea nitrogen (BUN) levels.
- Histopathological Examination: The kidneys are harvested, fixed in formalin, and embedded in paraffin. Sections are stained with hematoxylin and eosin (H&E) to assess the degree of tubular necrosis, cast formation, and medullary congestion.

The following diagram outlines the workflow for this experimental protocol.

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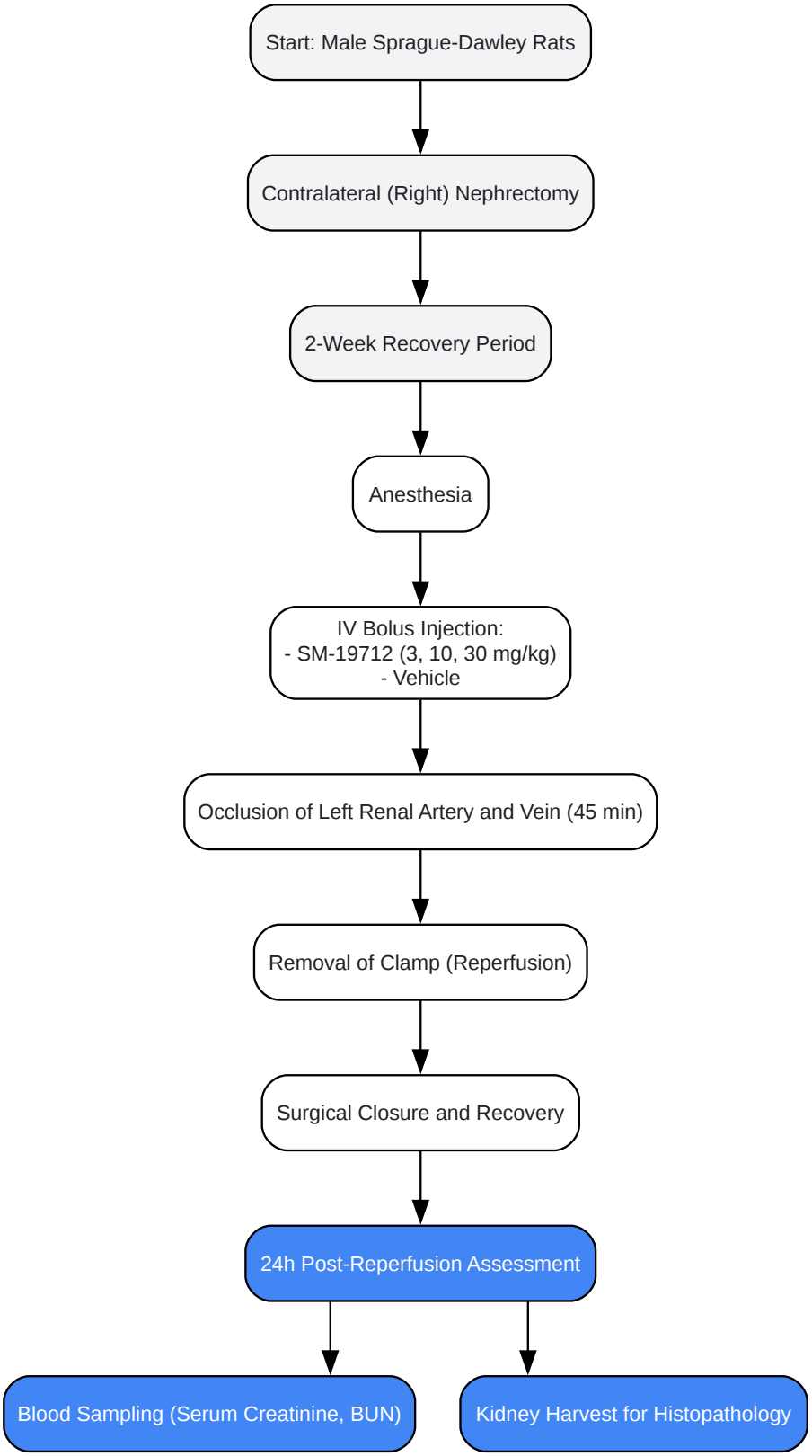

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Workflow for the ischemic acute renal failure model in rats.

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Dextran Sodium Sulfate (DSS)-Induced Colitis Model in Mice

This protocol is used to induce an inflammatory bowel disease-like condition in mice to evaluate the anti-inflammatory effects of SM-19712.

Objective: To induce colitis using DSS and to assess the therapeutic efficacy of SM-19712.

Animals: Male C57BL/6 mice.

Procedure:

- Induction of Colitis: Colitis is induced by administering 5% (w/v) DSS (molecular weight 40 kDa) in the drinking water for 5-6 consecutive days.
- Drug Administration: SM-19712 (15 mg/kg) or vehicle is administered daily (e.g., by oral gavage or intraperitoneal injection) throughout the DSS treatment period.
- Monitoring of Disease Activity:
  - Body weight, stool consistency, and the presence of fecal blood are monitored daily.
  - A disease activity index (DAI) can be calculated based on these parameters.
- Sample Collection and Analysis:
  - At the end of the treatment period, mice are euthanized.
  - The colon is removed, and its length is measured (colon shortening is a marker of inflammation).
  - A portion of the colon is fixed for histopathological analysis (H&E staining) to assess tissue injury and inflammation.
  - Another portion of the colon can be used for myeloperoxidase (MPO) assay to quantify neutrophil infiltration.

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- Immunohistochemical staining for ET-1 and platelet endothelial cell adhesion molecule-1 (PECAM-1) can also be performed.

In Vitro Endothelin-Converting Enzyme (ECE) Inhibition Assay (General Protocol)

While the specific protocol used to determine the IC50 of SM-19712 is not detailed in the readily available literature, a general fluorometric assay for ECE-1 inhibition can be described as follows. This type of assay is commonly used to screen for ECE inhibitors.

Objective: To determine the in vitro inhibitory potency of a compound against ECE-1.

Materials:

- Recombinant human ECE-1.
- Fluorogenic ECE-1 substrate (e.g., a quenched fluorescent peptide).
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Test compound (SM-19712) at various concentrations.
- 96-well microplate.
- Fluorescence plate reader.

Procedure:

- Preparation of Reagents:
  - Dilute the recombinant ECE-1 in assay buffer to the desired concentration.
  - Prepare a stock solution of the fluorogenic substrate in a suitable solvent (e.g., DMSO) and then dilute it in assay buffer.
  - Prepare serial dilutions of SM-19712 in the assay buffer.
- Assay Reaction:

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- To each well of the 96-well plate, add the test compound (SM-19712) or vehicle (control).
- Add the diluted ECE-1 enzyme to each well and incubate for a pre-determined time at 37°C to allow for the inhibitor to bind to the enzyme.
- Initiate the enzymatic reaction by adding the fluorogenic substrate to each well.

- Measurement of Fluorescence:
  - Immediately measure the fluorescence intensity at appropriate excitation and emission wavelengths over time using a fluorescence plate reader. The cleavage of the substrate by ECE-1 results in an increase in fluorescence.
- Data Analysis:
  - Calculate the rate of the enzymatic reaction for each concentration of the inhibitor.
  - Plot the reaction rate as a function of the inhibitor concentration.
  - Determine the IC50 value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity.

The following diagram illustrates the general workflow for an in vitro ECE inhibition assay.

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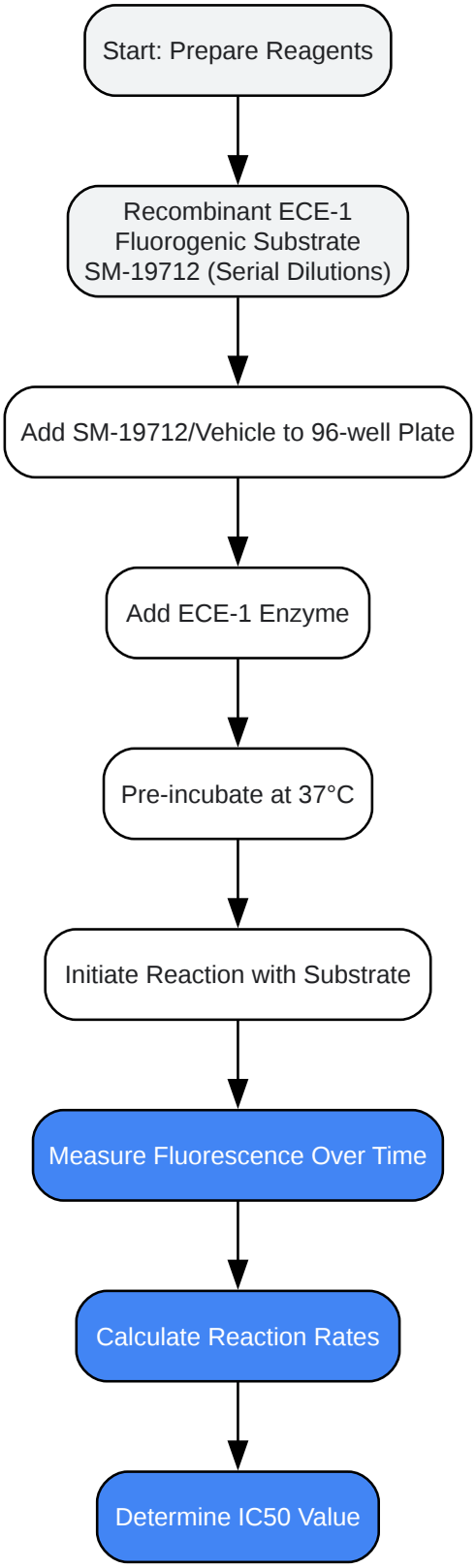

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Pharmacological characterization of a novel sulfonylureid-pyrazole derivative, SM-19712, a potent nonpeptidic inhibitor of endothelin converting enzyme. | Sigma-Aldrich [b2b.sigmaaldrich.com]
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